

# Application Notes and Protocols for the Purity Assessment of Synthetic Amino Acids

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## Compound of Interest

Compound Name: *(R)-2-Amino-2-methylhexanoic acid hydrochloride*

CAS No.: 73473-41-3

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## Introduction: The Criticality of Purity in Synthetic Amino Acids

Synthetic amino acids are fundamental building blocks in the pharmaceutical and biotechnology industries, serving as critical raw materials for the synthesis of peptides, proteins, and small-molecule drugs. The purity of these starting materials is not merely a quality control metric; it is a cornerstone of drug safety and efficacy. Impurities, which can include enantiomeric variants (D-isomers), diastereomers, structurally related compounds from the synthesis process, residual solvents, and inorganic salts, can have profound and often unpredictable consequences. They may alter the three-dimensional structure of a final peptide or protein, reduce its biological activity, increase its immunogenicity, or introduce direct toxicity.

This comprehensive guide is designed for researchers, scientists, and drug development professionals. It moves beyond a simple listing of methods to provide a deep, mechanistic understanding of the analytical techniques available for the purity assessment of synthetic amino acids. We will explore the "why" behind experimental choices, offering field-proven insights to empower you to develop and validate robust analytical strategies.

# A Multi-Faceted Approach to Purity Assessment

A single analytical technique is rarely sufficient to fully characterize the purity of a synthetic amino acid. A comprehensive assessment requires an orthogonal approach, employing a suite of methods that probe different physicochemical properties of the analyte and its potential impurities. The choice of techniques will depend on the specific amino acid, its synthesis route, and the intended application of the final product.

## I. Chromatographic Techniques: The Workhorse of Purity Analysis

Chromatography is the cornerstone of amino acid purity assessment, offering high-resolution separation of the target amino acid from its impurities. The fundamental principle lies in the differential partitioning of components between a stationary phase and a mobile phase.<sup>[1][2]</sup>

### A. High-Performance Liquid Chromatography (HPLC)

HPLC is the most widely used technique for determining the chemical and enantiomeric purity of amino acids due to its versatility, robustness, and high resolving power. The choice of stationary phase, mobile phase, and detector is critical and depends on the specific properties of the amino acid and the impurities being targeted.

RP-HPLC is the primary method for assessing the overall chemical purity of a synthetic amino acid, separating it from synthesis-related impurities.

- **Principle of Separation:** In RP-HPLC, the stationary phase is nonpolar (e.g., C18-silica), and the mobile phase is polar (typically a mixture of water and a miscible organic solvent like acetonitrile or methanol). More hydrophobic compounds interact more strongly with the stationary phase and thus have longer retention times.
- **Why this choice?** This method is ideal for separating compounds with differing polarities. Since many synthesis byproducts will have different functional groups or side chains, their polarity will differ from the target amino acid, allowing for effective separation.
- **Detection:** Due to the general lack of a strong chromophore in most amino acids, a pre-column derivatization step is often essential for sensitive UV detection.<sup>[3]</sup> Common derivatizing agents include:

- o-Phthalaldehyde (OPA): Reacts with primary amines in the presence of a thiol to form highly fluorescent isoindole derivatives. This is a rapid and sensitive method.[1][3][4]
- 1-Fluoro-2,4-dinitrobenzene (DNFB) / Sanger's Reagent: Reacts with both primary and secondary amines to form stable dinitrophenyl (DNP) derivatives that are readily detected by UV-Vis spectrophotometry.[3]
- 9-Fluorenylmethyl Chloroformate (FMOC-Cl): Reacts with both primary and secondary amines to produce highly fluorescent derivatives.[5]

Table 1: Comparison of Common Derivatization Reagents for HPLC Analysis

| Derivatization Reagent                    | Reacts With                | Detection Method | Advantages                                       | Disadvantages                                                                     |
|-------------------------------------------|----------------------------|------------------|--------------------------------------------------|-----------------------------------------------------------------------------------|
| o-Phthalaldehyde (OPA)                    | Primary Amines             | Fluorescence, UV | High sensitivity, rapid reaction                 | Derivatives can be unstable, does not react with secondary amines (e.g., proline) |
| 1-Fluoro-2,4-dinitrobenzene (DNFB)        | Primary & Secondary Amines | UV-Vis           | Stable derivatives, reacts with secondary amines | Slower reaction time, less sensitive than fluorescence methods                    |
| 9-Fluorenylmethyl Chloroformate (FMOC-Cl) | Primary & Secondary Amines | Fluorescence     | High sensitivity, stable derivatives             | Reagent itself can be fluorescent, requiring careful cleanup                      |

## Protocol 1: General RP-HPLC Method for Chemical Purity with OPA Derivatization

Objective: To determine the chemical purity of a primary amino acid by separating it from related impurities.

#### Materials:

- HPLC system with a fluorescence or UV detector
- C18 column (e.g., 4.6 x 150 mm, 5  $\mu$ m particle size)
- Amino Acid Standard
- OPA Reagent Solution (commercially available or prepared in-house)
- Borate Buffer (pH 9.5)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Thiol (e.g., 3-mercaptopropionic acid)

#### Procedure:

- Mobile Phase Preparation:
  - Mobile Phase A: 20 mM Sodium Phosphate buffer, pH 7.0
  - Mobile Phase B: Acetonitrile
- Sample Preparation:
  - Accurately weigh and dissolve the amino acid sample in 0.1 M HCl to a final concentration of approximately 1 mg/mL.
- Automated Pre-column Derivatization (using an autosampler):
  - The autosampler is programmed to mix the sample, OPA reagent, and borate buffer in a specific sequence and ratio.<sup>[3][4]</sup> A typical sequence is:
    1. Aspirate 10  $\mu$ L of the sample solution.
    2. Aspirate 40  $\mu$ L of OPA/thiol reagent.

3. Aspirate 40  $\mu$ L of borate buffer.

4. Mix the contents in the needle or a mixing loop.

5. Allow a short reaction time (e.g., 1 minute).<sup>[4]</sup>

6. Inject a defined volume (e.g., 10  $\mu$ L) of the derivatized sample onto the column.

- HPLC Conditions:

- Flow Rate: 1.0 mL/min

- Column Temperature: 30°C

- Detection: Fluorescence (Excitation: 340 nm, Emission: 450 nm) or UV (338 nm)

- Gradient Elution:

- 0-2 min: 5% B

- 2-20 min: 5-60% B

- 20-22 min: 60-5% B

- 22-25 min: 5% B (re-equilibration)

- Data Analysis:

- Integrate all peaks in the chromatogram.

- Calculate the purity of the amino acid as the percentage of the main peak area relative to the total area of all peaks.

#### Causality Behind Choices:

- Automated Derivatization: Minimizes variability and improves reproducibility compared to manual derivatization.<sup>[3][4]</sup>

- **Gradient Elution:** Allows for the separation of a wider range of impurities with varying polarities in a single run.
- **Fluorescence Detection:** Offers higher sensitivity and selectivity compared to UV detection for OPA derivatives.

The presence of the undesired D-enantiomer is a critical purity parameter for L-amino acids used in pharmaceuticals. Chiral HPLC is the gold standard for separating and quantifying enantiomers.

- **Principle of Separation:** Chiral HPLC utilizes a chiral stationary phase (CSP) that interacts differently with the two enantiomers of the amino acid, leading to their separation. The CSP creates a chiral environment where transient diastereomeric complexes are formed between the analyte and the stationary phase. The difference in the stability of these complexes results in different retention times for the enantiomers.
- **Common Chiral Stationary Phases:**
  - **Cyclodextrin-based CSPs:** These are oligosaccharides that form inclusion complexes with the amino acid enantiomers. The different fit of each enantiomer within the cyclodextrin cavity leads to separation.[\[6\]](#)[\[7\]](#)
  - **Macrocyclic Glycopeptide-based CSPs (e.g., Teicoplanin, Vancomycin):** These CSPs offer multiple interaction sites (ionic, hydrogen bonding, and hydrophobic) and are highly effective for the separation of underivatized amino acids.[\[7\]](#)
  - **Ligand-exchange CSPs:** These involve a chiral ligand (often an amino acid) complexed with a metal ion (e.g., copper) on the stationary phase. The analyte enantiomers form diastereomeric ternary complexes with the chiral ligand and the metal ion, leading to their separation.

## Protocol 2: Chiral HPLC for Enantiomeric Purity of Underivatized Amino Acids

**Objective:** To separate and quantify the D- and L-enantiomers of an amino acid.

**Materials:**

- HPLC system with a UV detector
- Chiral column (e.g., Teicoplanin-based, 4.6 x 250 mm, 5  $\mu$ m)
- D/L-Amino Acid Standard Mixture
- Methanol (HPLC grade)
- Ammonium Formate
- Formic Acid

#### Procedure:

- Mobile Phase Preparation:
  - Prepare a solution of 10 mM ammonium formate in methanol and adjust the pH to 4.0 with formic acid.
- Sample Preparation:
  - Dissolve the amino acid sample in the mobile phase to a concentration of approximately 0.5 mg/mL.
- HPLC Conditions:
  - Flow Rate: 0.8 mL/min
  - Column Temperature: 25°C
  - Detection: UV at 210 nm
  - Isocratic Elution: Run the mobile phase for a sufficient time to allow for the elution of both enantiomers.
- Data Analysis:
  - Identify the peaks corresponding to the D- and L-enantiomers by comparing their retention times with those of the standard mixture.

- Calculate the percentage of the D-enantiomer by dividing its peak area by the total area of both enantiomer peaks and multiplying by 100.

#### Causality Behind Choices:

- Underivatized Analysis: Simplifies sample preparation and avoids potential racemization that can occur during derivatization.[7]
- Teicoplanin-based CSP: Offers excellent selectivity for a wide range of underivatized amino acids.[7]
- Acidic Mobile Phase: The pH of the mobile phase can significantly influence the ionization state of the amino acid and the CSP, thereby affecting the chiral recognition and separation.

## B. Gas Chromatography (GC)

GC is a powerful technique for the analysis of volatile compounds. For amino acids, which are non-volatile, derivatization is mandatory to convert them into volatile and thermally stable derivatives. GC is particularly well-suited for determining enantiomeric purity.

- Principle of Separation: In GC, a gaseous mobile phase carries the volatilized sample through a column containing a stationary phase. Separation is based on the differential partitioning of the analytes between the gas phase and the stationary phase.
- Derivatization for GC: A two-step process is common:
  - Esterification: The carboxyl group is converted to an ester (e.g., methyl or propyl ester).
  - Acylation: The amino group is acylated (e.g., with trifluoroacetic anhydride).[8][9]
- Chiral GC: Enantiomeric separation is achieved using a chiral stationary phase, such as cyclodextrin derivatives or amino acid derivatives coated on a polysiloxane backbone.

#### Protocol 3: Chiral GC-FID for Enantiomeric Purity

Objective: To determine the enantiomeric purity of an amino acid after derivatization.

Materials:



- Gas chromatograph with a Flame Ionization Detector (FID)
- Chiral GC column (e.g., Chirasil-Val)
- D/L-Amino Acid Standard Mixture
- Anhydrous Methanol/HCl
- Trifluoroacetic Anhydride (TFAA)
- Dichloromethane (anhydrous)

#### Procedure:

- Derivatization:
  - Esterification: Place the dried amino acid sample in a reaction vial. Add 1 mL of anhydrous 3M HCl in methanol. Heat at 100°C for 1 hour. Evaporate the solvent under a stream of nitrogen.
  - Acylation: To the dried methyl ester, add 0.5 mL of dichloromethane and 0.2 mL of TFAA. Heat at 100°C for 15 minutes. Evaporate the solvent and reagents under nitrogen.
- Sample Reconstitution:
  - Dissolve the derivatized sample in a suitable solvent (e.g., ethyl acetate) for GC analysis.
- GC Conditions:
  - Injector Temperature: 250°C
  - Detector Temperature (FID): 250°C
  - Oven Temperature Program:
    - Initial temperature: 80°C, hold for 2 minutes
    - Ramp at 5°C/min to 180°C

- Hold at 180°C for 5 minutes
- Carrier Gas: Helium at a constant flow rate.
- Data Analysis:
  - Identify the peaks for the D- and L-enantiomers based on the retention times of the standard.
  - Calculate the percentage of the D-enantiomer.

#### Causality Behind Choices:

- FID Detector: A universal detector for organic compounds, providing a response proportional to the mass of carbon, making it suitable for quantification.[\[10\]](#)
- Chirasil-Val Column: A widely used and effective chiral stationary phase for the separation of derivatized amino acid enantiomers.

## II. Spectroscopic Techniques: Unveiling Structural and Quantitative Information

Spectroscopic methods provide complementary information to chromatographic techniques, offering insights into the structure, identity, and quantity of the amino acid and its impurities.

### A. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful, non-destructive technique that provides detailed structural information and can be used for quantitative analysis (qNMR).

- Principle: NMR exploits the magnetic properties of atomic nuclei. When placed in a strong magnetic field, nuclei with a non-zero spin absorb and re-emit electromagnetic radiation at a specific resonance frequency. The chemical environment of each nucleus influences its resonance frequency, providing a unique fingerprint of the molecule's structure.
- Applications in Purity Assessment:

- Structural Elucidation: Confirming the identity of the synthetic amino acid and identifying the structure of unknown impurities.
- Quantitative NMR (qNMR): Determining the purity of the amino acid by comparing the integral of a specific proton signal from the analyte to that of a certified internal standard of known purity.<sup>[11][12]</sup> This provides an absolute measure of purity without the need for a reference standard of the amino acid itself.

#### Protocol 4: Quantitative $^1\text{H}$ NMR (qNMR) for Purity Assessment

Objective: To determine the absolute purity of an amino acid sample.

Materials:

- NMR spectrometer (e.g., 400 MHz or higher)
- High-quality NMR tubes
- Deuterated solvent (e.g.,  $\text{D}_2\text{O}$  with a certified internal standard)
- Certified Internal Standard (e.g., maleic acid, DSS)
- Amino Acid Sample

Procedure:

- Sample Preparation:
  - Accurately weigh a known amount of the amino acid sample and the internal standard into a vial.
  - Dissolve the mixture in a precise volume of deuterated solvent.
  - Transfer the solution to an NMR tube.
- NMR Data Acquisition:

- Acquire a  $^1\text{H}$  NMR spectrum with parameters optimized for quantitative analysis (e.g., long relaxation delay, calibrated  $90^\circ$  pulse).
- Data Processing:
  - Process the spectrum (Fourier transform, phase correction, and baseline correction).
  - Integrate a well-resolved signal from the amino acid and a signal from the internal standard.
- Purity Calculation:
  - The purity of the amino acid is calculated using the following formula:

Where:

- I = Integral value
- N = Number of protons for the integrated signal
- MW = Molecular weight
- m = mass
- P = Purity of the standard
- analyte refers to the amino acid, and std refers to the internal standard.[\[11\]](#)

Causality Behind Choices:

- Internal Standard: Provides a reference for accurate quantification, compensating for variations in sample preparation and instrument response.[\[13\]](#)
- Optimized Acquisition Parameters: Ensures that the signal intensities are directly proportional to the number of protons, which is essential for accurate quantification.

## B. Mass Spectrometry (MS)

MS is an indispensable tool for impurity profiling, providing highly sensitive and selective detection of impurities, even at trace levels. When coupled with a separation technique like HPLC (LC-MS), it becomes a powerful platform for identifying and characterizing unknown impurities.

- Principle: MS measures the mass-to-charge ratio ( $m/z$ ) of ions. The sample is ionized, and the resulting ions are separated based on their  $m/z$  in a mass analyzer and then detected.
- LC-MS/MS for Impurity Profiling:
  - HPLC Separation: The sample is first separated by HPLC.
  - Ionization: The eluting components are introduced into the mass spectrometer and ionized (e.g., by electrospray ionization - ESI).
  - MS Analysis: The mass spectrometer determines the  $m/z$  of the parent ions.
  - Tandem MS (MS/MS): Parent ions of interest can be isolated and fragmented to produce a characteristic fragmentation pattern, which provides structural information for impurity identification.[\[14\]](#)[\[15\]](#)

#### Workflow for LC-MS/MS Impurity Profiling

Caption: Workflow for impurity identification using LC-MS/MS.

## III. Classical and Other Techniques

While modern chromatographic and spectroscopic techniques are dominant, classical methods still have their place in amino acid purity assessment, often as complementary or confirmatory tests.

### A. Titration

Potentiometric titration can be used to determine the purity of an amino acid by titrating its acidic (carboxyl) and basic (amino) groups with a standard solution of a strong base or acid.

- Principle: The equivalence points in the titration curve, where the pH changes rapidly, correspond to the complete neutralization of the titratable groups. The amount of titrant

required to reach these points is used to calculate the purity of the amino acid.[\[16\]](#)[\[17\]](#)[\[18\]](#)  
[\[19\]](#)

- Application: Useful for assaying the bulk purity of an amino acid raw material.

#### Protocol 5: Potentiometric Titration of an Amino Acid

Objective: To determine the purity of an amino acid by titration with a strong base.

Materials:

- Potentiometer with a pH electrode
- Burette
- Standardized 0.1 M NaOH solution
- Amino Acid Sample
- Beaker and magnetic stirrer

Procedure:

- Accurately weigh a known amount of the amino acid and dissolve it in a known volume of deionized water.
- Place the beaker on a magnetic stirrer and immerse the pH electrode in the solution.
- Record the initial pH.
- Titrate the solution with the standardized NaOH solution, adding small increments (e.g., 0.5 mL) and recording the pH after each addition.
- Continue the titration past the equivalence points (indicated by sharp changes in pH).
- Plot the pH versus the volume of NaOH added to generate a titration curve.
- Determine the equivalence points from the titration curve (or its first derivative).

- Calculate the purity of the amino acid based on the volume of NaOH required to reach the equivalence points.

## B. Optical Rotation

For chiral amino acids, measuring the specific optical rotation provides a simple and rapid method to assess enantiomeric purity.

- Principle: Chiral molecules rotate the plane of plane-polarized light. The specific rotation is a characteristic property of a chiral compound under defined conditions (temperature, wavelength, solvent, and concentration). A deviation from the expected specific rotation can indicate the presence of the other enantiomer or other optically active impurities.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)
- Calculation: The specific rotation  $[\alpha]$  is calculated as:  $[\alpha] = \alpha / (l * c)$  where  $\alpha$  is the observed rotation,  $l$  is the path length of the polarimeter cell in decimeters, and  $c$  is the concentration of the sample in g/mL.[\[22\]](#)

## IV. Method Validation: Ensuring Trustworthiness

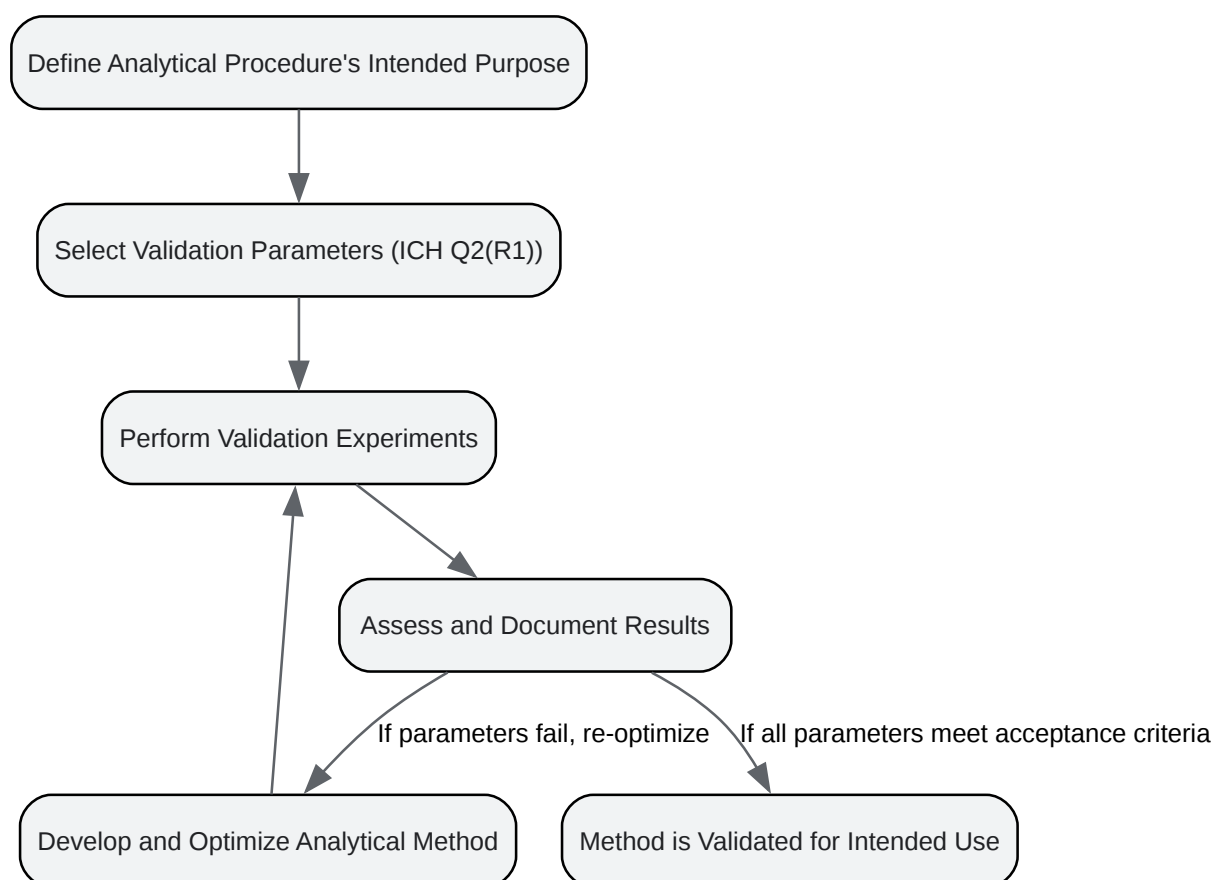
Every analytical method used for purity assessment must be validated to ensure it is suitable for its intended purpose. The International Council for Harmonisation (ICH) guideline Q2(R1) provides a framework for validating analytical procedures.[\[2\]](#)[\[5\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

Key Validation Parameters:

- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present (e.g., impurities, degradation products).[\[24\]](#)
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte within a given range.
- Range: The interval between the upper and lower concentrations of the analyte for which the method has been demonstrated to have a suitable level of precision, accuracy, and linearity.
- Accuracy: The closeness of the test results obtained by the method to the true value.

- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-assay precision) and intermediate precision (inter-day and inter-analyst variability).[24]
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.[25]
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.[25]
- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters (e.g., pH, mobile phase composition, temperature).[24]

#### Logical Relationship for Method Validation





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Caption: Logical workflow for the validation of an analytical method.

## Conclusion: A Holistic and Rigorous Approach

The purity of synthetic amino acids is a non-negotiable prerequisite for the development of safe and effective pharmaceuticals. A comprehensive purity assessment strategy must be multi-faceted, employing a combination of high-resolution chromatographic techniques, informative spectroscopic methods, and, where appropriate, classical analytical procedures. Each method provides a unique piece of the purity puzzle, and together they create a detailed and reliable picture of the amino acid's quality.

As a Senior Application Scientist, I stress the importance of not just following protocols, but understanding the underlying principles and the rationale behind each experimental choice. This deeper understanding is what enables the development of robust, reliable, and scientifically sound analytical methods that can withstand the scrutiny of regulatory bodies and ensure the quality of life-saving medicines.

## References

- ICH Harmonised Tripartite Guideline. Validation of Analytical Procedures: Text and Methodology Q2(R1). (2005). [\[Link\]](#)
- Huang, W. X., Xu, H., Fazio, S. D., & Vivilecchia, R. V. (1997). Chiral separation of primary amino compounds using a non-chiral crown ether with beta-cyclodextrin by capillary electrophoresis. *Journal of Chromatography B: Biomedical Sciences and Applications*, 695(1), 157–162. [\[Link\]](#)
- Jochems, P., Schad, G. J., & Kraft, V. (2020). Fast and Sensitive Analysis of Amino Acids Using Automated Pre-Column Derivatization. *LCGC Europe*, 33(11), 582-587. [\[Link\]](#)
- Shimadzu. Analytical Methods for Amino Acids. [\[Link\]](#)
- Waldhier, M. C., Dettmer, K., Gruber, M. A., & Oefner, P. J. (2010). Comparison of derivatization and chromatographic methods for GC-MS analysis of amino acid enantiomers in physiological samples. *Journal of Chromatography B*, 878(15-16), 1103-1112. [\[Link\]](#)

- Bartolomeo, M. P., & Maisano, F. (2006). Validation of a reversed-phase HPLC method for quantitative amino acid analysis. *Journal of biomolecular techniques : JBT*, 17(2), 131–137. [\[Link\]](#)
- CAT. Analyses of amino acids, Enantiomeric purity. [\[Link\]](#)
- Waldhier, M. C., Dettmer, K., Gruber, M. A., & Oefner, P. J. (2010). Comparison of derivatization and chromatographic methods for GC-MS analysis of amino acid enantiomers in physiological samples. *Journal of Chromatography B*, 878(15-16), 1103–1112. [\[Link\]](#)
- Stanković, S., Živković, D., & Pisinov, B. (2010). Amino acid purity determination by measurement of optical rotation. *Biotechnology in Animal Husbandry*, 26(5-6), 431-438. [\[Link\]](#)
- Studylib. Amino Acid Titration Lab Protocol. [\[Link\]](#)
- Zotou, A., & Loukou, Z. (2006). Chiral chromatographic analysis of amino acids with pre-column derivatization by o-phthalaldehyde: improving the determination of enantiomers using ion-pair reagents. *Acta Naturae*, 8(4), 88-95. [\[Link\]](#)
- El-Gindy, A., El-Yazby, F., & Maher, M. M. (2004). Differential electrolytic potentiometric determination of some amino acids in dosage forms. *Il Farmaco*, 59(5), 413-418. [\[Link\]](#)
- Scribd. Titration of Amino Acids Lab Con. [\[Link\]](#)
- vlab.amrita.edu. pH-titration of amino acids and small peptides, and estimation of isoelectric point (pI). (2012). [\[Link\]](#)
- Schech, A. J. (2014). The Identification of Amino Acids by Interpretation of Titration Curves: An Undergraduate Experiment for Biochemistry. The Repository at St. Cloud State. [\[Link\]](#)
- Labcompare. Troubleshooting Common HPLC Issues. (2025). [\[Link\]](#)
- Amer, S. M., El-Saharty, Y. S., & Metwally, F. H. (2003). Determination of Some Amino Acids by Potentiometric and Spectrophotometric Titrations Compared with Official Methods. *Journal of the Association of Official Analytical Chemists International*, 86(1), 69-76. [\[Link\]](#)

- National Metrology Institute of Japan. Quantitative NMR. [\[Link\]](#)
- Kopec, S., & Holzgrabe, U. (2007). Amino acids: aspects of impurity profiling by means of CE. Electrophoresis, 28(13), 2153-2167. [\[Link\]](#)
- University of Oxford. Quantitative NMR Spectroscopy. [\[Link\]](#)
- Kubota, T., & Kobayashi, Y. (2022). Analytical Chemistry of Impurities in Amino Acids Used as Nutrients: Recommendations for Regulatory Risk Management. Molecules, 27(14), 4434. [\[Link\]](#)
- Lab-Training.com. Troubleshooting and Performance Improvement for HPLC. (2024). [\[Link\]](#)
- MacDonald, J. C. (1969). Method for the accurate determination of specific rotation. Specific rotation of valine and leucine. Canadian Journal of Chemistry, 47(15), 2739-2746. [\[Link\]](#)
- Stanković, S., Živković, D., & Pisinov, B. (2010). Amino acid purity determination by measurement of optical rotation. Biotechnology in Animal Husbandry, 26(5-6), 431-438. [\[Link\]](#)
- Dhanve, R. A., & Gaware, V. M. (2024). determination of the specific rotation of an optically active substances by using polarimeter. Indo American Journal of Pharmaceutical Sciences, 11(07), 7-16. [\[Link\]](#)
- Kaspar, H., Dettmer, K., & Gronwald, W. (2023). Quantitative <sup>1</sup>H Nuclear Magnetic Resonance (qNMR) of Aromatic Amino Acids for Protein Quantification. Molecules, 28(3), 1146. [\[Link\]](#)
- Wikipedia. Specific rotation. [\[Link\]](#)
- Yamazaki, T., & Takatsu, A. (2014). Quantitative NMR spectroscopy for accurate purity determination of amino acids, and uncertainty evaluation for different signals. Accreditation and Quality Assurance, 19(4), 275-282. [\[Link\]](#)
- The Royal Society of Chemistry. The optical activity of amino acids. [\[Link\]](#)

- Giraud, G., et al. (2024). Identification by HSQC and quantification by qHNMR innovate pharmaceutical amino acid analysis. Journal of Pharmaceutical and Biomedical Analysis, 245, 116139. [\[Link\]](#)
- Agilent Technologies. Analysis of a Synthetic Peptide and Its Impurities. (2020). [\[Link\]](#)
- Agilent Technologies. Characterization of Synthetic peptide drug and impurities using High-performance liquid chromatography (HPLC) and Liquid chromatography-mass spectrometry (LC-MS). (2024). [\[Link\]](#)
- International Journal of Pharmaceutical Research and Applications. An Overview on Identifying and Solving Common Problems in HPLC Troubleshooting. (2024). [\[Link\]](#)
- ResearchGate. How can I analyze amino acid Methyl Ester in GC?. (2015). [\[Link\]](#)
- Diva-Portal.org. Amino Acid Analysis. [\[Link\]](#)
- Wang, W., et al. (2023). A Practical Method for Amino Acid Analysis by LC-MS Using Precolumn Derivatization with Urea. Molecules, 28(8), 3469. [\[Link\]](#)
- SCIEX. Rapid LC-MS/MS Analysis of Free Amino Acids. [\[Link\]](#)
- Agilent. Methods for the Analysis of Underivatized Amino Acids by LC/MS. (2017). [\[Link\]](#)
- MASONACO. Free amino acids (LC-MS/MS). [\[Link\]](#)

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- 1. [jasco-global.com](https://jasco-global.com) [[jasco-global.com](https://jasco-global.com)]
- 2. ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology - ECA Academy [[gmp-compliance.org](https://gmp-compliance.org)]

- [3. jascoinc.com](https://jascoinc.com) [[jascoinc.com](https://jascoinc.com)]
- [4. chromatographyonline.com](https://chromatographyonline.com) [[chromatographyonline.com](https://chromatographyonline.com)]
- [5. fda.gov](https://fda.gov) [[fda.gov](https://fda.gov)]
- [6. A teicoplanin-cyclodextrin bilayer chiral stationary phase boosts chiral separation of native amino acids - Analyst \(RSC Publishing\)](#) [[pubs.rsc.org](https://pubs.rsc.org)]
- [7. Chiral separation of primary amino compounds using a non-chiral crown ether with beta-cyclodextrin by capillary electrophoresis - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [8. researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- [9. documents.thermofisher.com](https://documents.thermofisher.com) [[documents.thermofisher.com](https://documents.thermofisher.com)]
- [10. diva-portal.org](https://diva-portal.org) [[diva-portal.org](https://diva-portal.org)]
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- [12. researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- [13. mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- [14. agilent.com](https://agilent.com) [[agilent.com](https://agilent.com)]
- [15. MASONACO - Free amino acids \(LC-MS/MS\)](https://masonaco.org) [[masonaco.org](https://masonaco.org)]
- [16. Differential electrolytic potentiometric determination of some amino acids in dosage forms - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [17. scribd.com](https://scribd.com) [[scribd.com](https://scribd.com)]
- [18. pH-titration of amino acids and small peptides, and estimation of isoelectric point \(pI\)](#) [[vlabs.iitkgp.ac.in](https://vlabs.iitkgp.ac.in)]
- [19. repository.stcloudstate.edu](https://repository.stcloudstate.edu) [[repository.stcloudstate.edu](https://repository.stcloudstate.edu)]
- [20. cabidigitallibrary.org](https://cabidigitallibrary.org) [[cabidigitallibrary.org](https://cabidigitallibrary.org)]
- [21. iajps.com](https://iajps.com) [[iajps.com](https://iajps.com)]
- [22. Specific rotation - Wikipedia](#) [[en.wikipedia.org](https://en.wikipedia.org)]
- [23. issr.edu.kh](https://issr.edu.kh) [[issr.edu.kh](https://issr.edu.kh)]
- [24. ema.europa.eu](https://ema.europa.eu) [[ema.europa.eu](https://ema.europa.eu)]
- [25. database.ich.org](https://database.ich.org) [[database.ich.org](https://database.ich.org)]
- [26. ICH Official web site : ICH](https://ich.org) [[ich.org](https://ich.org)]
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